

Personal protective equipment for handling 4-(4-Aminophenyl)-3-morpholinone-d4

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Compound of Interest

Compound Name: 4-(4-Aminophenyl)-3-morpholinone-d4

Cat. No.: B589499

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Essential Safety and Handling Guide for 4-(4-Aminophenyl)-3-morpholinone-d4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-(4-Aminophenyl)-3-morpholinone-d4**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

4-(4-Aminophenyl)-3-morpholinone-d4 is classified with the following hazards:

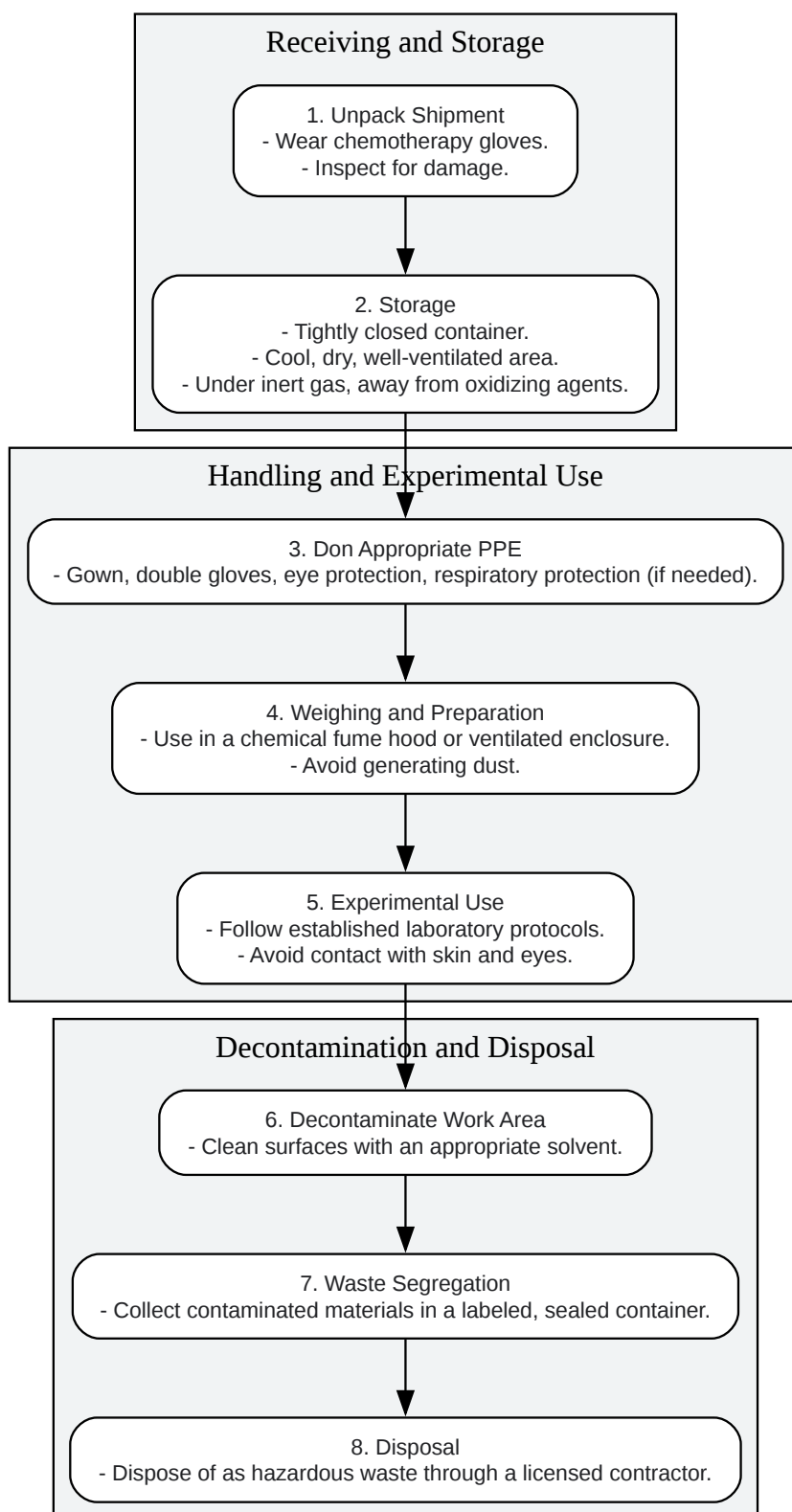
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1]

Appropriate PPE is mandatory to minimize exposure. The following table summarizes the required protective equipment.

Protection Type	Specific Equipment	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary in some situations.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) [1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected before use.	Tested to ASTM D6978[4][5]
Skin and Body Protection	Laboratory coat or an impervious gown. Closed-toed footwear is required.	Select based on workplace hazards and duration of exposure.[1]
Respiratory Protection	Required when dust or aerosols may be generated. Options include a fit-tested N95 or N100 NIOSH-approved mask, or a full face-piece chemical cartridge-type respirator.	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[3][5]

Operational Plan: Step-by-Step Handling Procedure

Follow this workflow to ensure the safe handling of **4-(4-Aminophenyl)-3-morpholinone-d4** from receipt to disposal.



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Safe Handling Workflow for **4-(4-Aminophenyl)-3-morpholinone-d4**

Detailed Protocols

Storage Protocol

- Containers: Keep the container tightly closed when not in use.^{[1][2]}
- Environment: Store in a cool, dry, and well-ventilated area.^{[1][2]} The product is noted to be air-sensitive and should be stored under an inert gas.^{[2][3]}
- Incompatibilities: Store away from oxidizing agents.^[3]
- Safety Measures: Facilities should be equipped with an eyewash fountain and a safety shower.^{[1][2]}

Spill Management Protocol

In the event of a spill, adhere to the following procedure:

- Evacuate: Immediately evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains or waterways.^{[1][3]}
- Cleanup:
 - Wear the appropriate PPE, including respiratory protection.
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.^[1] Avoid creating dust.^[2]
 - Absorb liquid spills with an inert material.
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of all contaminated materials as hazardous waste.

First Aid Measures

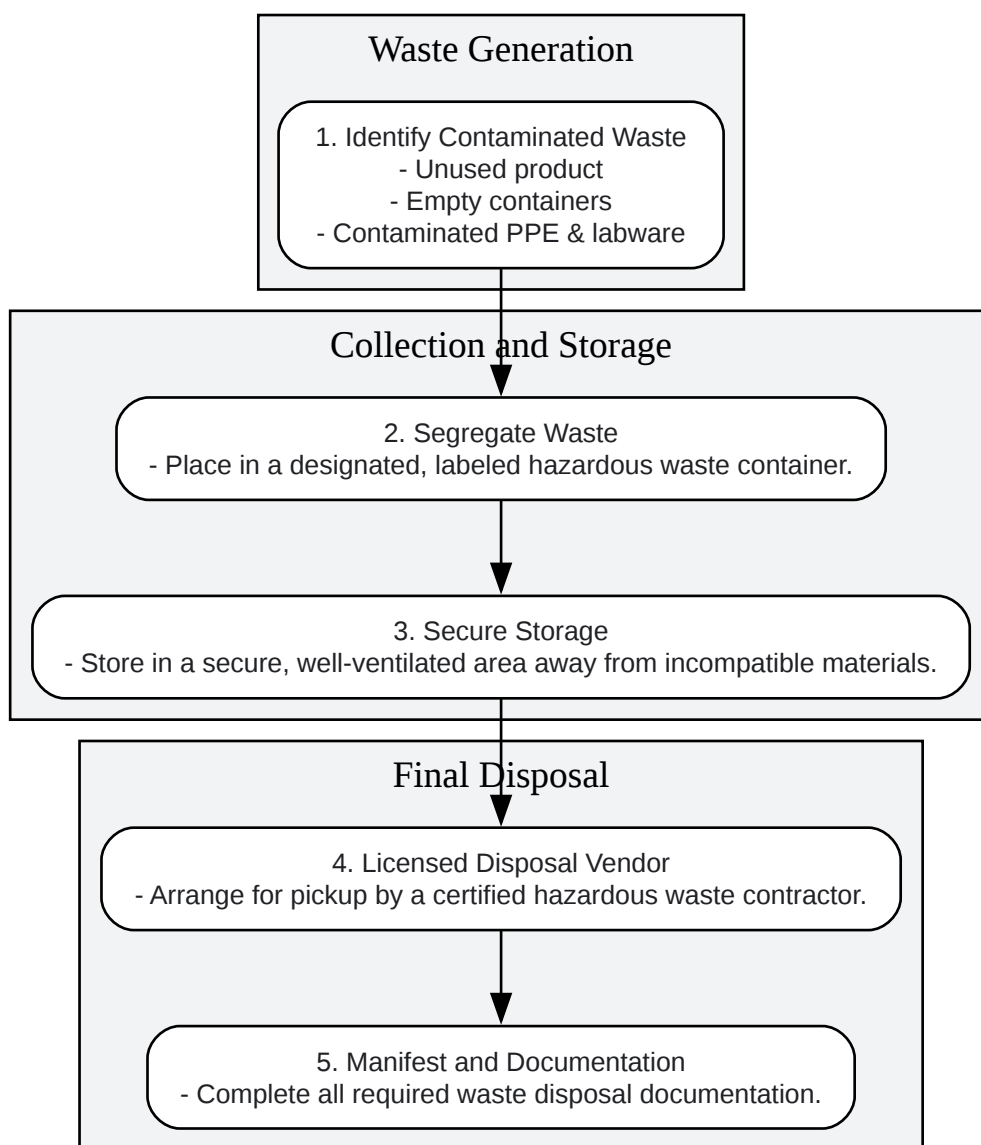
The following table outlines immediate first aid responses to exposure. In all cases, seek medical attention and show the safety data sheet to the attending physician.[1][3]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[1][3]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3]

Disposal Plan

All waste materials contaminated with **4-(4-Aminophenyl)-3-morpholinone-d4** must be treated as hazardous waste.

- **Waste Collection:** Collect all contaminated materials, including empty containers, used gloves, and cleaning materials, in a designated and properly labeled hazardous waste container.
- **Container Management:** Keep waste containers tightly closed and store them in a designated, secure area.
- **Disposal Method:** Disposal must be conducted in accordance with all applicable local, state, and federal regulations. Entrust disposal to a licensed and qualified waste disposal company. [1][2] Do not allow the product to enter drains or soil.[1]



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Waste Disposal Workflow

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